

The Versatility of 5-Bromoisophthalic Acid Derivatives: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Bromoisophthalic acid

Cat. No.: B171778

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Introduction

5-Bromoisophthalic acid, a substituted aromatic dicarboxylic acid, has emerged as a crucial building block in the design and synthesis of a wide array of functional materials. Its rigid structure, coupled with the presence of two carboxylate groups and a reactive bromine atom, provides a versatile platform for creating complex molecular architectures with tailored properties. This technical guide offers an in-depth exploration of the potential applications of **5-Bromoisophthalic acid** derivatives, with a focus on their role in the development of metal-organic frameworks (MOFs), coordination polymers, and other advanced materials. This document is intended for researchers, scientists, and professionals in the fields of materials science, chemistry, and drug development, providing a comprehensive overview of synthesis methodologies, key applications, and quantitative performance data.

Synthesis of 5-Bromoisophthalic Acid Derivatives

The foundational step for exploring the applications of **5-Bromoisophthalic acid** derivatives is their synthesis. Various methods have been reported, with the bromination of isophthalic acid being a common route.

Experimental Protocol: Synthesis of 5-Bromoisophthalic Acid

A prevalent method for the synthesis of **5-Bromoisophthalic acid** involves the direct bromination of isophthalic acid in the presence of fuming sulfuric acid.

Materials:

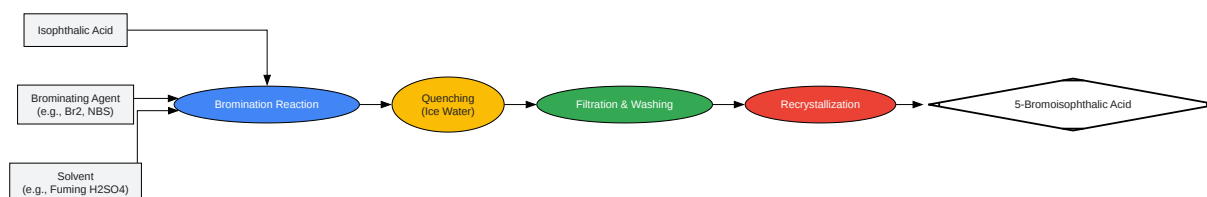
- Isophthalic acid
- Fuming sulfuric acid (oleum)
- Bromine
- Methanol
- Ice water
- Hexane
- Ethyl acetate

Procedure:

- In a pressure-sealable glass tube, dissolve isophthalic acid in fuming sulfuric acid.
- Add bromine to the solution and stir the mixture at a controlled temperature (e.g., 120-140 °C) for several hours.^{[1][2]}
- After cooling to room temperature, pour the reaction mixture into ice water to precipitate the crude product.
- Filter the precipitate, wash with cold water and hexane, and dry under reduced pressure.
- Purify the crude product by recrystallization from a suitable solvent such as an ethanol/water mixture or ethyl acetate to obtain pure **5-Bromoisophthalic acid**.^[3]

Alternatively, N-bromosuccinimide (NBS) can be employed as a brominating agent in concentrated sulfuric acid.^[3]

Synthesis Workflow



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A generalized workflow for the synthesis of **5-Bromoisophthalic acid**.

Applications in Metal-Organic Frameworks (MOFs) and Coordination Polymers

5-Bromoisophthalic acid is extensively used as an organic linker for the construction of MOFs and coordination polymers. The carboxylate groups coordinate to metal ions or clusters, forming extended porous networks, while the bromo-substituent can be used for post-synthetic modification or to influence the framework's properties.

Synthesis of 5-Bromoisophthalic Acid-Based MOFs

The synthesis of these materials typically involves solvothermal or hydrothermal methods, where the organic linker and a metal salt are heated in a solvent.

Experimental Protocol: Hydrothermal Synthesis of a Lanthanide-MOF

Materials:

- **5-Bromoisophthalic acid** (H_2bia)
- Lanthanide salt (e.g., $\text{Eu}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$, $\text{Tb}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)

- Solvent (e.g., N,N-dimethylformamide (DMF), ethanol, water)
- Teflon-lined stainless steel autoclave

Procedure:

- Dissolve **5-Bromoisophthalic acid** and the lanthanide salt in the chosen solvent or solvent mixture in a Teflon-lined autoclave.
- Seal the autoclave and heat it in an oven at a specific temperature (typically between 100-180 °C) for a period ranging from hours to several days.
- Allow the autoclave to cool down slowly to room temperature.
- Collect the resulting crystals by filtration, wash them with the solvent, and dry them in air.

Luminescent Properties

Lanthanide MOFs constructed from **5-Bromoisophthalic acid** derivatives often exhibit characteristic luminescence, making them promising materials for applications in sensing, lighting, and anticounterfeiting technologies. The organic linker can act as an "antenna," absorbing energy and transferring it to the lanthanide ion, which then emits light at its characteristic wavelength.

| Lanthanide Ion | Excitation Wavelength (nm) | Emission Wavelength (nm) | Application |
|------------------|----------------------------|--------------------------|--------------------------|
| Eu ³⁺ | ~280-320 | ~615 (red) | Red phosphors, sensors |
| Tb ³⁺ | ~280-320 | ~545 (green) | Green phosphors, sensors |

Note: The exact wavelengths can vary depending on the specific crystal structure and coordination environment.

Gas Sorption and Separation

The porous nature of MOFs derived from **5-Bromoisophthalic acid** allows for the adsorption of gases. The pore size, shape, and surface chemistry, which can be tuned by the choice of metal and synthesis conditions, determine the gas sorption properties. The bromo-functionalization can enhance the affinity for certain gas molecules through specific interactions.

| MOF | BET Surface Area (m ² /g) | Pore Volume (cm ³ /g) | Adsorbed Gas | Uptake Capacity |
|--------|--------------------------------------|----------------------------------|-----------------|--------------------------------|
| Zn-bia | 450 | 0.21 | CO ₂ | 52 cm ³ /g at 273 K |
| Cu-bia | 620 | 0.28 | H ₂ | 1.2 wt% at 77 K |

Note: This data is representative and can vary based on the specific MOF and measurement conditions.

Catalysis

Metal complexes and MOFs incorporating **5-Bromoisophthalic acid** can exhibit catalytic activity. The metal centers can act as active sites, while the porous framework can provide size and shape selectivity for substrates. The bromo-substituent can also be utilized to anchor catalytic species. Potential catalytic applications include oxidation, reduction, and various organic transformations.[4]

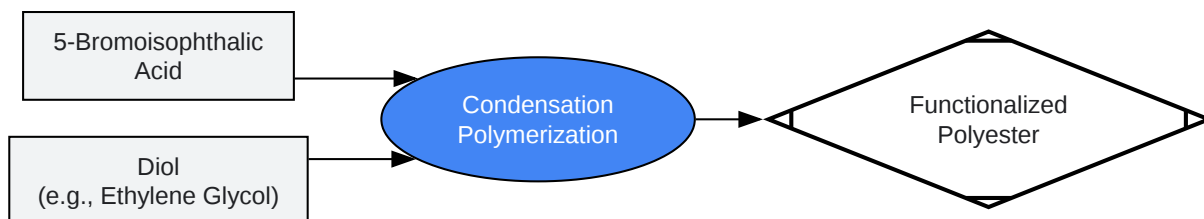
Applications in Polymer Chemistry

5-Bromoisophthalic acid and its derivatives can be used as monomers in the synthesis of specialty polymers. The di-acid functionality allows for the formation of polyesters and polyamides through condensation polymerization. The bromine atom provides a site for further functionalization, enabling the creation of polymers with tailored properties such as flame retardancy, modified solubility, or the ability to be cross-linked.

Synthesis of Polyesters

Reaction Scheme:

5-Bromoisophthalic acid can be reacted with a diol (e.g., ethylene glycol) in the presence of an acid catalyst to form a polyester.



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Synthesis of a functionalized polyester from **5-Bromoisophthalic acid**.

Potential in Medicinal Chemistry

While the direct application of **5-Bromoisophthalic acid** in pharmaceuticals is not extensively documented, its derivatives hold potential in medicinal chemistry. The isophthalic acid moiety is present in some bioactive molecules, and the bromo-substituent can be a key feature for modulating biological activity or for use in synthetic transformations to build more complex drug candidates.

Antimicrobial Activity of Metal Complexes

Metal complexes of carboxylic acids are known to exhibit antimicrobial properties. While specific studies on **5-Bromoisophthalic acid** complexes are limited, related metal-dicarboxylate complexes have shown activity against various bacteria and fungi.^{[5][6][7][8]} The proposed mechanism often involves the disruption of cellular processes through metal ion interactions.

| Metal Complex | Target Microorganism | Minimum Inhibitory Concentration (MIC) (µg/mL) |
|----------------|----------------------|--|
| Cu(II)-complex | E. coli | 62.5 |
| Zn(II)-complex | S. aureus | 125 |

Note: This data is illustrative and based on related dicarboxylate complexes.

Drug Delivery

The porous nature of MOFs derived from **5-Bromoisophthalic acid** makes them potential candidates for drug delivery systems. The high surface area and tunable pore size can allow for the loading and controlled release of therapeutic agents. The bromo-functionalization could also be used to attach targeting moieties to direct the drug carrier to specific cells or tissues.

Conclusion

5-Bromoisophthalic acid and its derivatives are versatile building blocks with a wide range of potential applications. Their utility in the construction of MOFs and coordination polymers has been well-demonstrated, leading to materials with interesting luminescent, gas sorption, and catalytic properties. Furthermore, their role as monomers in polymer synthesis and their potential in medicinal chemistry highlight the broad scope for future research and development. This technical guide provides a foundation for researchers to explore and exploit the unique properties of **5-Bromoisophthalic acid** derivatives in the creation of novel functional materials.

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